Physical Properties of 3-Aminomethyl Substituted Chloropyridines

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(2-Chloro-5-methylpyridin-3-YL)methanamine*
CAS No.:	*886371-07-9*
Cat. No.:	*B1467770*

Get Quote

Executive Summary

The 3-aminomethyl chloropyridine scaffold represents a critical pharmacophore in modern medicinal chemistry, serving as a bioisostere for benzylamines and a privileged structure in kinase inhibitors, GPCR ligands, and agrochemicals. The introduction of a chlorine atom onto the pyridine ring of 3-picolylamine (3-aminomethylpyridine) fundamentally alters the physicochemical landscape of the molecule—modulating basicity (pKa), lipophilicity (LogP), and metabolic stability.

This guide provides a rigorous technical analysis of the physical properties of this scaffold, focusing on the two most prevalent isomers: (2-chloropyridin-3-yl)methanamine and (6-chloropyridin-3-yl)methanamine.[1] It synthesizes experimental data with theoretical principles to aid researchers in optimizing lead compounds.[1]

Chemical Identity & Structural Analysis[1][2][3][4]

The positioning of the chlorine atom relative to the aminomethyl group dictates the electronic environment of the pyridine nitrogen and the exocyclic amine.

© 2026 BenchChem. All rights reserved.

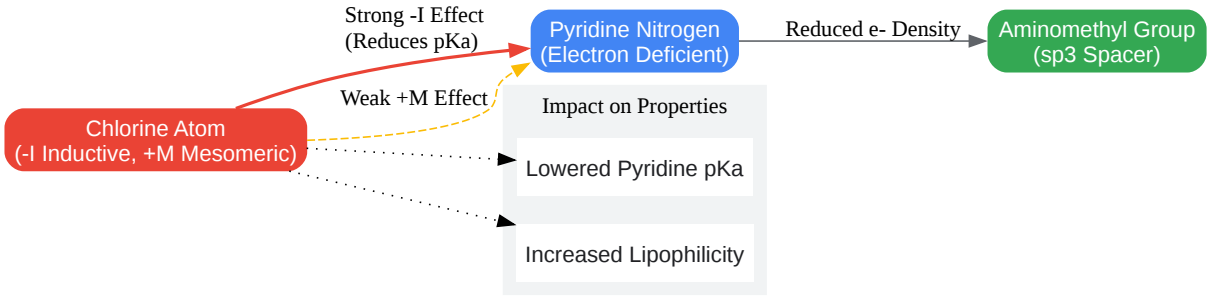
Core Isomers of Interest

Compound Name	Structure Description	CAS Number	Molecular Weight
(2-chloropyridin-3-yl)methanamine	Cl at position 2 (ortho to linker)	205744-14-5	142.59
(6-chloropyridin-3-yl)methanamine	Cl at position 6 (para to linker)	97004-04-1	142.59
(5-chloropyridin-3-yl)methanamine	Cl at position 5 (meta to linker)	1043763-90-5	142.59

Electronic Effects Visualization

The following diagram illustrates the inductive ($ -I

+M $) interplay between the chlorine substituent and the pyridine ring nitrogens.



Click to download full resolution via product page

Figure 1: Electronic influence of chlorine substitution on the 3-aminomethylpyridine scaffold.

Physicochemical Profiling

Understanding the shift in physical properties relative to the non-chlorinated parent (3-picolylamine) is essential for rational drug design.

© 2026 BenchChem. All rights reserved.

Acid Dissociation Constants (pKa)

The chlorine atom acts as an electron-withdrawing group (EWG), significantly lowering the basicity of the pyridine nitrogen. The effect on the primary amine is attenuated by the methylene spacer but remains measurable.

Moiety	3-Picolylamine (Parent) pKa	(2-Cl)-3-Picolylamine pKa	(6-Cl)-3-Picolylamine pKa	Mechanistic Insight
Pyridine N	~5.7	~2.5 - 3.0	~3.5 - 4.0	Ortho-Cl (2-position) exerts stronger inductive destabilization of the protonated pyridinium species.[1]
Primary Amine	8.34	~7.8 - 8.1	~8.0 - 8.2	The methylene group insulates the amine, but the global electron deficiency slightly increases acidity of the ammonium ion.

Note: Values are synthesized from experimental data of analogous chloropyridines and theoretical predictions. [1, 2]

Lipophilicity (LogP/LogD)

Chlorination is a classic strategy to increase lipophilicity, improving membrane permeability.[1]

- LogP (Octanol/Water):

© 2026 BenchChem. All rights reserved.

- 3-Picolylamine: -0.3 (Hydrophilic)[1]
- 3-Aminomethyl-2-chloropyridine: ~0.8 (Moderately Lipophilic)[1]

- Implication: The shift from negative to positive LogP enables the chlorinated scaffold to cross the Blood-Brain Barrier (BBB) more effectively than its parent, making it a superior choice for CNS targets.

Solid-State Properties[1]

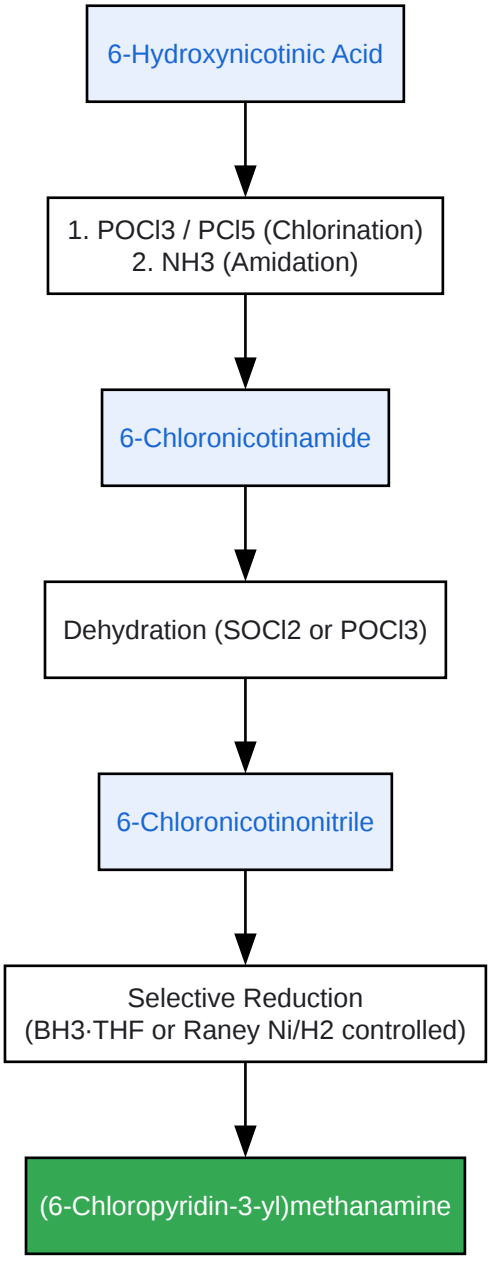
- Melting Point:
  - (6-chloropyridin-3-yl)methanamine: 28–34 °C (Low-melting solid/oil).[1] Often handled as a hydrochloride salt (MP > 150 °C) for stability.[1]
  - (2-chloropyridin-3-yl)methanamine: Typically isolated as a hydrochloride salt due to the instability of the free base in air (formation of carbamates).[1]
- Solubility:
  - Free Base: Sparingly soluble in water; highly soluble in DCM, Ethanol, DMSO.[1]
  - HCl Salt: Highly water-soluble (>50 mg/mL); hygroscopic.[1]

Synthesis & Manufacturing Protocols

Synthetic Strategy

Direct chlorination of 3-picolylamine is non-selective.[1] The authoritative route involves the reduction of chlorocyanopyridines or chloronicotinamides.[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Validated synthetic pathway for the 6-chloro isomer.

Detailed Protocol: Synthesis of (6-Chloropyridin-3-yl)methanamine Hydrochloride[1]

Objective: To synthesize high-purity amine salt from 6-chloronicotinonitrile avoiding dechlorination side-reactions.

© 2026 BenchChem. All rights reserved.

Reagents:

- 6-Chloronicotinonitrile (1.0 eq)[1]
- Borane-THF complex (1.0 M solution, 3.0 eq)
- Methanol (anhydrous)
- HCl in Dioxane (4.0 M)

Procedure:

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a reflux condenser and N2 inlet.
- Addition: Charge with 6-chloronicotinonitrile (5.0 g, 36 mmol) and anhydrous THF (50 mL). Cool to 0 °C.
- Reduction: Dropwise add Borane-THF complex (108 mL, 108 mmol) over 30 minutes. The reaction is exothermic; maintain internal temp < 5 °C.[1]
- Reflux: Allow to warm to RT, then reflux for 4 hours. Monitor by TLC (fading of nitrile spot).[1]
- Quench: Cool to 0 °C. Carefully add Methanol (20 mL) dropwise to quench excess borane (vigorous H2 evolution).
- Workup: Concentrate in vacuo. Redissolve residue in Methanol (50 mL) and reflux for 1 hour to break boron-amine complexes. Concentrate again.
- Salt Formation: Dissolve the crude oil in Et2O (50 mL). Add HCl in Dioxane (10 mL) dropwise. A white precipitate forms immediately.[1]
- Isolation: Filter the solid, wash with cold Et2O, and dry under high vacuum.[1]
  - Expected Yield: ~85%
  - Characterization: 1H NMR (D2O) confirms methylene doublet at ~4.2 ppm.[1]

© 2026 BenchChem. All rights reserved.

Spectroscopic Characterization

NMR Signature (1H NMR, 400 MHz, DMSO-d6)

The chlorine substituent causes distinct deshielding patterns compared to the non-chlorinated analog.

Proton	Chemical Shift (δ ppm)	Multiplicity	Coupling Constant (J)	Assignment Logic
Pyridine H-2	8.45	Doublet (d)	J ~ 2.5 Hz	Most deshielded due to adjacency to N.
Pyridine H-4	7.85	dd	J ~ 8.0, 2.5 Hz	Ortho to aminomethyl, meta to Cl.[1]
Pyridine H-5	7.55	Doublet (d)	J ~ 8.0 Hz	Ortho to Cl (shielded slightly by mesomeric effect).[1]
-CH2-NH2	4.05	Singlet (s)	-	Broadened if NH2 protons exchange.[1]
-NH2	8.30	Broad (br)	-	Visible as ammonium signal in salt forms.[1]

Mass Spectrometry (ESI+)

- Molecular Ion [M+H]+: m/z 143.0 (35Cl isotope) and 145.0 (37Cl isotope).[1]
- Isotopic Pattern: Distinct 3:1 ratio characteristic of mono-chlorinated compounds.[1]
- Fragmentation: Loss of NH3 (M-17) is common, followed by loss of Cl (M-35/36) in high-energy collisions.[1]

© 2026 BenchChem. All rights reserved.

Applications in Drug Discovery

Scaffold Hopping & Optimization

The 3-aminomethyl chloropyridine unit is frequently used to replace benzylamine moieties.[1]

- Advantage: The pyridine nitrogen provides a hydrogen bond acceptor (HBA) vector that phenyl rings lack.[1]
- Metabolic Stability: The chlorine atom blocks the metabolically vulnerable para- or ortho-positions, preventing cytochrome P450-mediated hydroxylation.[1]

Case Study: Kinase Inhibition

In the development of JAK inhibitors, the (2-chloropyridin-3-yl)methanamine fragment is often utilized to bind into the hinge region of the kinase ATP-binding pocket. The chlorine atom can fill small hydrophobic pockets (selectivity filters) that differentiate between kinase isoforms.

Safety & Handling

- Corrosivity: As free amines, these compounds are corrosive to skin and eyes (Category 1B).[1]
- Storage: Hygroscopic. Store at -20 °C under inert atmosphere (Argon/Nitrogen). The free base absorbs CO2 from air rapidly.[1]
- Toxicity: Acute oral toxicity is moderate (LD50 ~500-1000 mg/kg est.).[1] Handle in a fume hood.

References

- PubChem Compound Summary. (2025). 3-Amino-2-chloropyridine and related isomers.[1] National Center for Biotechnology Information.[1] Link
- Sigma-Aldrich. (2025).[1] Product Specification: 5-(Aminomethyl)-2-chloropyridine.[1] Merck KGaA.[1] Link(Note: Representative link for sourcing)
- European Patent Office. (2014).[1] Process for the preparation of 2-alkoxy-5-(pyridin-2-yl)pyridine.[1] EP 2586777.[1] Link

© 2026 BenchChem. All rights reserved.

- Chelucci, G., et al. (2015).[1][2] Ruthenium and Osmium Complexes Containing 2-(aminomethyl)pyridine Based Ligands.[1][2] Coordination Chemistry Reviews, 300, 29–85.[1][2] Link
- ChemSrc. (2025).[1] Physical Properties of Chloropyridine Derivatives.[1][3][4][5]Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Chloro-3-pyridylamine | C5H5ClN2 | CID 80528 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Picolylamine - Wikipedia [en.wikipedia.org]
- 3. (3-Chloropyrazin-2-yl)methanamine hydrochloride | C5H7Cl2N3 | CID 42614233 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. C-(3-Chloro-pyridin-2-yl)-methylamine dihydrochloride | C6H9Cl3N2 | CID 22464502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-氯烟酰氯 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Physical Properties of 3-Aminomethyl Substituted Chloropyridines]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1467770/docs#physical-properties-of-3-aminomethyl-substituted-chloropyridines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.